

solubility of potassium bromate in water at different temperatures

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Compound of Interest

Compound Name: potassium;bromate

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The Solubility of Potassium Bromate in Water: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of potassium bromate (KBrO_3) in water at various temperatures. It includes tabulated solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of potassium bromate in water demonstrates a significant positive correlation with temperature. As the temperature of the water increases, the amount of potassium bromate that can be dissolved also increases. The data compiled from various scientific sources is summarized in the table below.

Temperature (°C)	Solubility (g/100 g H ₂ O)
0	3.1[1]
10	4.72[2]
20	6.9[1]
25	7.5[1][3]
30	9.64[2]
40	13.1[1]
60	22.2[1]
80	33.9[1]
100	49.7[1][3]

Experimental Protocols for Solubility Determination

The determination of the solubility of potassium bromate in water as a function of temperature can be accurately carried out using the isothermal method. This method involves preparing a saturated solution at a constant temperature and then determining the concentration of the solute in the solution.

Materials and Apparatus

- Potassium bromate (analytical grade)
- Distilled or deionized water
- Thermostatic water bath with temperature control ($\pm 0.1^{\circ}\text{C}$)
- Jacketed glass vessel
- Magnetic stirrer and stir bars
- Calibrated thermometer

- Syringes with filters (e.g., 0.45 μm pore size)
- Analytical balance (± 0.0001 g)
- Volumetric flasks
- Pipettes
- Burettes
- Reagents for titration (e.g., potassium iodide, sodium thiosulfate, starch indicator, hydrochloric acid)

Procedure: Isothermal Method

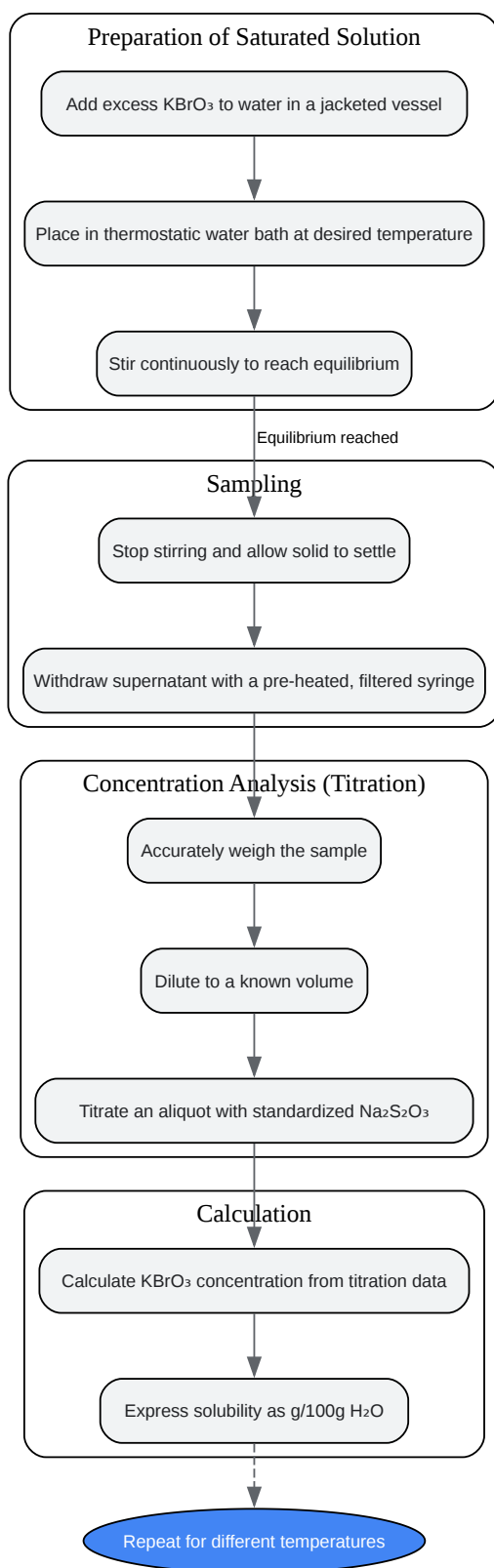
- Preparation of Saturated Solution:
 - Add an excess amount of potassium bromate to a known volume of distilled water in the jacketed glass vessel.
 - Place the vessel in the thermostatic water bath set to the desired temperature.
 - Continuously stir the mixture using a magnetic stirrer to facilitate the dissolution process and ensure equilibrium is reached. The stirring should be vigorous enough to keep the excess solid suspended.
 - Allow the solution to equilibrate for a sufficient amount of time (typically several hours) to ensure saturation.
- Sampling:
 - Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle at the bottom of the vessel.
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-heated syringe fitted with a filter. The pre-heating of the syringe to the experimental temperature is crucial to prevent premature crystallization of the solute.

- Concentration Determination (Iodometric Titration):
 - Accurately weigh the collected sample of the saturated solution.
 - Transfer the sample to a volumetric flask and dilute it to a known volume with distilled water.
 - Take a precise aliquot of the diluted solution and transfer it to an Erlenmeyer flask.
 - Add an excess of potassium iodide (KI) and acidify the solution with hydrochloric acid (HCl). The bromate ions will react with the iodide ions in the acidic medium to liberate iodine (I₂).
 - Reaction: $\text{BrO}_3^- + 6\text{I}^- + 6\text{H}^+ \rightarrow 3\text{I}_2 + \text{Br}^- + 3\text{H}_2\text{O}$
 - Titrate the liberated iodine with a standardized solution of sodium thiosulfate (Na₂S₂O₃) until the solution turns a pale yellow color.
 - Reaction: $\text{I}_2 + 2\text{S}_2\text{O}_3^{2-} \rightarrow 2\text{I}^- + \text{S}_4\text{O}_6^{2-}$
 - Add a few drops of starch indicator solution. The solution will turn a deep blue-black color.
 - Continue the titration with sodium thiosulfate until the blue color disappears, which indicates the endpoint.
 - Record the volume of the sodium thiosulfate solution used.
- Calculation of Solubility:
 - From the stoichiometry of the reactions and the volume of the titrant used, calculate the amount of potassium bromate in the analyzed aliquot.
 - Use this information to determine the concentration of potassium bromate in the original saturated solution.
 - Express the solubility in grams of potassium bromate per 100 grams of water.
- Repeat for Different Temperatures:

- Repeat the entire procedure at different temperatures to generate a solubility curve.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure for determining the solubility of potassium bromate.



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Fig. 1: Experimental workflow for solubility determination.

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